

Maritoclax stability and storage conditions

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Compound of Interest		
Compound Name:	Maritoclax	
Cat. No.:	B1676076	Get Quote

Maritoclax Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **Maritoclax** (also known as Marinopyrrole A). Below you will find troubleshooting guides and frequently asked questions to ensure the proper handling and use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for Maritoclax powder?

A1: **Maritoclax** powder is stable for extended periods when stored correctly. For optimal stability, it is recommended to store the powder at -20°C for up to 3 years or at 4°C for up to 2 years.[1][2]

Q2: How should I store Maritoclax after reconstituting it in a solvent?

A2: The stability of **Maritoclax** in solution depends on the storage temperature. For stock solutions, it is best to aliquot and store them at -80°C for up to 2 years.[1][2] Some suppliers recommend a shorter duration of 1 year at -80°C.[3] For shorter-term storage, solutions can be kept at -20°C for up to 1 year, although one supplier suggests a much shorter period of 1 month.[1][2][3] To avoid repeated freeze-thaw cycles, it is crucial to store the solution in single-use aliquots.[3]

Q3: What solvents are recommended for dissolving Maritoclax?



A3: **Maritoclax** is soluble in several organic solvents. It is highly soluble in DMSO, with reported solubilities of at least 43 mg/mL and up to 100 mg/mL.[1][2][3][4] It is also soluble in ethanol at concentrations up to 59 mg/mL.[3] **Maritoclax** is considered insoluble in water.[3][4] For in vivo studies, specific formulations using co-solvents like PEG300, Tween-80, or corn oil are required to achieve a clear solution.[1][2]

Q4: I see precipitation in my Maritoclax solution. What should I do?

A4: If you observe precipitation, gentle heating and/or sonication can be used to help redissolve the compound.[1] This is a common issue, especially when preparing concentrated stock solutions or when the solution has been stored. Ensure you are using fresh, anhydrous DMSO, as moisture can significantly reduce solubility.[3]

Q5: How should I prepare Maritoclax for in vivo experiments?

A5: For in vivo use, it is recommended to prepare fresh solutions on the day of the experiment. [1] Specific protocols for preparing injectable solutions are available, typically involving a combination of DMSO, PEG300, Tween-80, and saline, or DMSO and corn oil to achieve a clear and stable solution for administration.[1][2]

Data Summary Tables

Table 1: Maritoclax Storage Conditions and Stability

Form	Storage Temperature	Recommended Duration	Citations
Powder	-20°C	3 years	[1][2][3]
4°C	2 years	[1][2]	
In Solvent	-80°C	1-2 years	[1][2][3]
-20°C	1 month - 1 year	[1][2][3]	

Table 2: Maritoclax Solubility

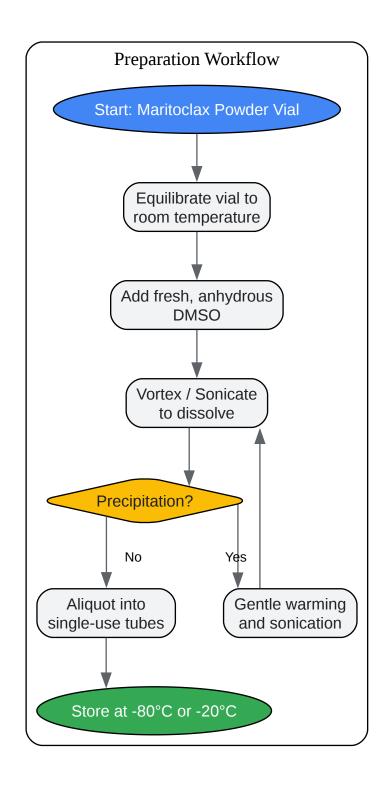


Solvent	Solubility	Molar Concentration (mM)	Citations
DMSO	≥ 43 mg/mL	≥ 84.29 mM	[1][2][4]
100 mg/mL	196.02 mM	[3]	
Ethanol	45 - 59 mg/mL	~88 - 115 mM	[3]
Water	Insoluble	< 0.1 mg/mL	[3][4]
In Vivo Formulation 1 (10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline)	≥ 2.5 mg/mL	≥ 4.90 mM	[1][2]
In Vivo Formulation 2 (10% DMSO, 90% Corn Oil)	≥ 2.5 mg/mL	≥ 4.90 mM	[1][2]

Experimental Protocols & Workflows Protocol for Reconstituting Maritoclax Powder

- Equilibration: Before opening, allow the vial of **Maritoclax** powder to warm to room temperature for approximately 30 minutes. This prevents condensation from forming on the powder.
- Solvent Addition: Using aseptic techniques, add the desired volume of fresh, anhydrous DMSO (or other appropriate solvent) to the vial to achieve the target concentration.
- Dissolution: Gently vortex or sonicate the vial until the powder is completely dissolved. If precipitation occurs, gentle warming can be applied.
- Aliquoting: To avoid repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots.
- Storage: Store the aliquots at -80°C for long-term storage or -20°C for shorter-term use, according to the stability data in Table 1.



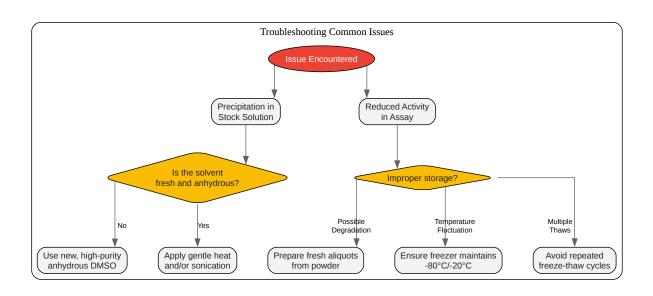


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Workflow for reconstituting and storing Maritoclax.

Troubleshooting Guide





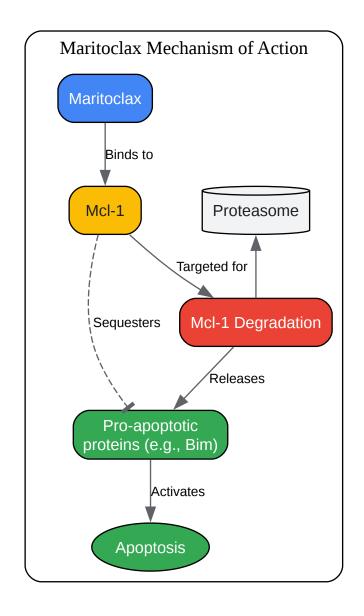
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A guide to troubleshooting common Maritoclax stability issues.

Mechanism of Action Signaling Pathway

Maritoclax functions as a specific inhibitor of the anti-apoptotic protein Mcl-1.[5][6] It binds directly to Mcl-1, leading to its degradation via the proteasome system.[5][6][7][8] This degradation releases pro-apoptotic proteins (like Bim), which can then activate the intrinsic apoptosis pathway, leading to caspase activation and programmed cell death.[5][8]





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Signaling pathway showing **Maritoclax**-induced Mcl-1 degradation.

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Troubleshooting & Optimization





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